

Dodonaflavonol: A Technical Guide to Its Natural Sources and Distribution

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Compound of Interest

Compound Name: *Dodonaflavonol*

Cat. No.: *B592822*

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Introduction

Dodonaflavonol is a naturally occurring flavonol, a class of flavonoids recognized for their diverse biological activities. This technical guide provides a comprehensive overview of the known natural sources, distribution, and quantitative data related to **dodonaflavonol**. It also details an experimental protocol for its isolation and characterization, and explores its potential biological significance.

Natural Sources and Distribution

Dodonaflavonol has been identified within the plant kingdom, primarily in the genus *Dodonaea*, belonging to the family Sapindaceae. The most notable sources are *Dodonaea viscosa* and *Dodonaea angustifolia*, which are widespread in tropical, subtropical, and warm temperate regions.^{[1][2][3][4]} These plants have a rich history in traditional medicine, and phytochemical analyses have revealed a high concentration of flavonoids in their leaves, flowers, and stems.^{[5][6][7]}

While the presence of a wide array of flavonoids in *Dodonaea* species is well-documented, specific quantitative data for **dodonaflavonol** remains limited in publicly accessible literature. However, studies on the total flavonoid content of *Dodonaea viscosa* leaves have reported significant amounts, suggesting that **dodonaflavonol** may be a key contributor to the plant's overall flavonoid profile.

Table 1: Natural Sources and Distribution of **Dodonaflavonol**

Family	Genus	Species	Plant Part(s)	Geographical Distribution
Sapindaceae	Dodonaea	viscosa	Leaves, Flowers	Tropical, Subtropical, and Warm Temperate regions worldwide
Sapindaceae	Dodonaea	angustifolia	Leaves, Stems	Widespread in similar climates to <i>D. viscosa</i>

Experimental Protocols

The isolation and structural elucidation of **dodonaflavonol** involve standard phytochemical techniques. The following protocol is a generalized methodology based on common practices for flavonoid isolation from plant materials.

Protocol: Isolation and Characterization of Dodonaflavonol from *Dodonaea viscosa* Leaves

1. Plant Material Collection and Preparation:

- Collect fresh, healthy leaves of *Dodonaea viscosa*.
- Air-dry the leaves in the shade to a constant weight.
- Grind the dried leaves into a fine powder.

2. Extraction:

- Macerate the powdered plant material with 80% ethanol at room temperature for 72 hours with occasional shaking.^[5]
- Filter the extract through Whatman No. 1 filter paper.

- Concentrate the filtrate under reduced pressure using a rotary evaporator to obtain a crude ethanolic extract.

3. Fractionation:

- Suspend the crude extract in distilled water and partition successively with solvents of increasing polarity, such as n-hexane, chloroform, ethyl acetate, and n-butanol.
- Monitor the flavonoid content of each fraction using Thin Layer Chromatography (TLC) with a suitable solvent system (e.g., chloroform:methanol, 9:1 v/v) and visualizing agent (e.g., natural products-polyethylene glycol reagent).

4. Column Chromatography:

- Subject the flavonoid-rich fraction (typically the ethyl acetate fraction) to column chromatography on silica gel.
- Elute the column with a gradient of solvents, starting with a non-polar solvent and gradually increasing the polarity (e.g., a gradient of chloroform and methanol).
- Collect fractions and monitor by TLC to pool similar fractions.

5. Preparative High-Performance Liquid Chromatography (HPLC):

- Further purify the fractions containing the compound of interest using preparative HPLC with a suitable column (e.g., C18) and mobile phase (e.g., a gradient of methanol and water).

6. Structural Elucidation:

- Determine the structure of the isolated pure compound using spectroscopic techniques:
 - UV-Vis Spectroscopy: To observe the characteristic absorption maxima of flavonoids.
 - Fourier-Transform Infrared (FT-IR) Spectroscopy: To identify functional groups.
 - Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern.
Dodonaflavonol has a molecular weight of 512.55 g/mol and a chemical formula of C₂₈H₃₂O₉.

- Nuclear Magnetic Resonance (NMR) Spectroscopy (1H NMR, 13C NMR, and 2D-NMR):
For detailed structural elucidation and assignment of protons and carbons.

Table 2: Key Experimental Methodologies

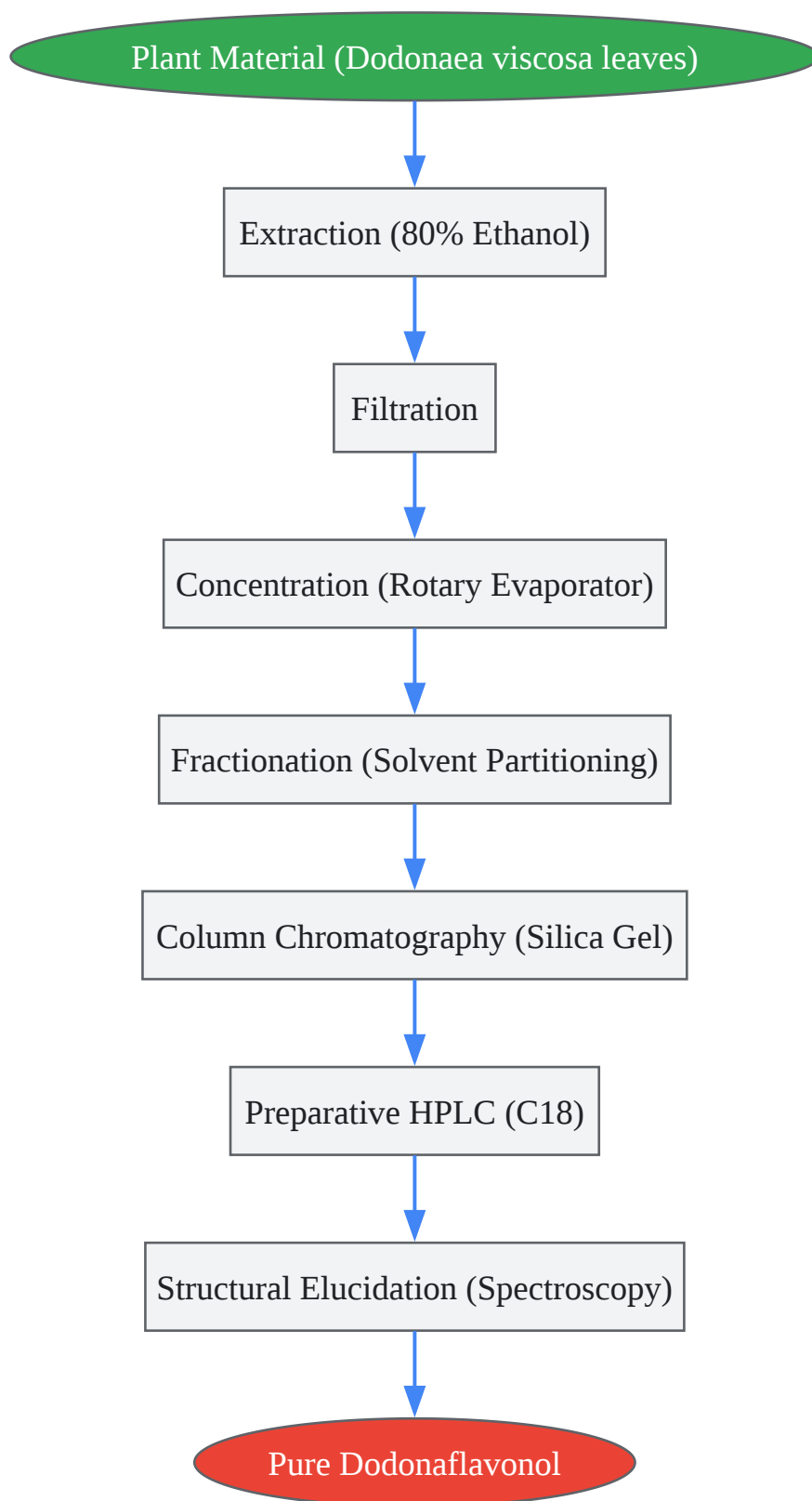
Step	Methodology	Key Parameters
Extraction	Maceration	Solvent: 80% Ethanol; Duration: 72 hours
Fractionation	Liquid-Liquid Partitioning	Solvents: n-hexane, chloroform, ethyl acetate, n- butanol
Purification	Column Chromatography	Stationary Phase: Silica Gel; Elution: Gradient
Preparative HPLC	Stationary Phase: C18; Mobile Phase: Methanol/Water gradient	
Identification	Spectroscopic Analysis	UV-Vis, FT-IR, MS, NMR (1H, 13C, 2D)

Signaling Pathways and Biological Activity

Currently, there is a lack of specific research detailing the signaling pathways directly modulated by **dodonaflavonol**. However, the broader class of flavonols is known to interact with various cellular signaling cascades. Given the structural similarities to other well-studied flavonols, it is plausible that **dodonaflavonol** may exhibit similar biological activities, such as antioxidant, anti-inflammatory, and antiproliferative effects.^{[8][9]} Further research is required to elucidate the specific mechanisms of action and the signaling pathways through which **dodonaflavonol** exerts its potential therapeutic effects.

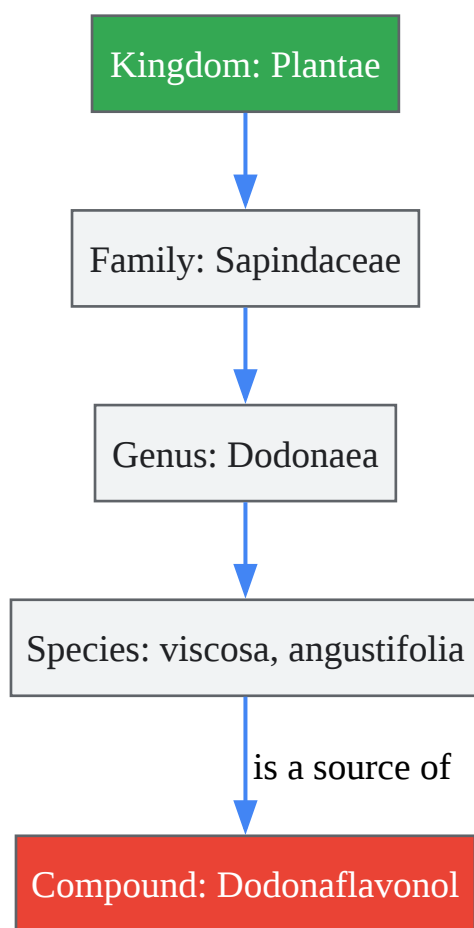
Visualizations

To aid in the conceptual understanding of **dodonaflavonol**'s context and isolation, the following diagrams are provided.



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Caption: Experimental workflow for the isolation of **dodonaflavonol**.



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Caption: Hierarchical distribution of **dodonaflavonol** in nature.

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